FT-IR Spectral Analysis of 3,4'-Dichlorobenzophenone: A Technical Guide

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Compound of Interest

Compound Name:	*3,4'-Dichlorobenzophenone*
CAS No.:	*7498-66-0*
Cat. No.:	*B1347251*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Fourier-Transform Infrared (FT-IR) spectral data pertaining to **3,4'-Dichlorobenzophenone**. This document outlines the experimental methodology for obtaining the spectrum, presents a summary of characteristic vibrational modes, and includes a workflow diagram for the analytical process. This guide is intended to serve as a valuable resource for researchers and professionals engaged in the analysis and characterization of this compound.

Introduction

3,4'-Dichlorobenzophenone is a halogenated aromatic ketone of interest in various fields of chemical research and development. Infrared spectroscopy is a powerful analytical technique for the structural elucidation and quality control of such compounds. By measuring the absorption of infrared radiation by the molecular bonds, an FT-IR spectrum provides a unique "fingerprint" of the molecule, revealing the presence of specific functional groups and providing insights into its overall structure.

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Experimental Protocol: FT-IR Spectroscopy via KBr Pellet Method

The following protocol details the standard procedure for obtaining an FT-IR spectrum of a solid sample such as **3,4'-Dichlorobenzophenone** using the potassium bromide (KBr) pellet technique. Information from public databases indicates that spectra for this compound have been obtained using a Bruker Tensor 27 FT-IR instrument.[1]

Instrumentation:

- Fourier-Transform Infrared (FT-IR) Spectrometer (e.g., Bruker Tensor 27)
- Agate mortar and pestle
- Hydraulic press with pelletizing die
- Infrared lamp or vacuum oven
- Analytical balance

Reagents:

- **3,4'-Dichlorobenzophenone** sample
- Spectroscopic grade Potassium Bromide (KBr), thoroughly dried

Procedure:

- Sample Preparation:
  - Place approximately 1-2 mg of the **3,4'-Dichlorobenzophenone** sample into a clean, dry agate mortar.
  - Add approximately 100-200 mg of spectroscopic grade, anhydrous KBr to the mortar. The optimal sample concentration is typically 0.1% to 1% by weight.
  - Grind the mixture thoroughly with the pestle for several minutes until a fine, homogeneous powder is obtained. The particle size of the sample should be reduced to less than the

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wavelength of the infrared radiation to minimize scattering.

- Pellet Formation:
  - Transfer a portion of the powdered mixture into the pelletizing die.
  - Ensure the powder is evenly distributed within the die.
  - Place the die into a hydraulic press and apply pressure (typically 7-10 tons) for several minutes to form a transparent or translucent pellet.
- Spectral Acquisition:
  - Carefully remove the KBr pellet from the die and place it in the sample holder of the FT-IR spectrometer.
  - Acquire a background spectrum of the empty sample compartment to account for atmospheric and instrumental interferences.
  - Acquire the FT-IR spectrum of the sample pellet. The typical scanning range is 4000 cm^{-1} to 400 cm^{-1}.
- Data Analysis:
  - The resulting spectrum should be baseline-corrected and the peaks identified.
  - The positions (wavenumber, cm^{-1}), intensities (transmittance or absorbance), and shapes (sharp, broad) of the absorption bands are then analyzed to identify the functional groups present in the molecule.

FT-IR Spectral Data of 3,4'-Dichlorobenzophenone

While a specific, experimentally verified peak list for **3,4'-Dichlorobenzophenone** is not readily available in public spectral databases, the following table presents the expected characteristic infrared absorption bands. These assignments are based on the known spectral data of benzophenone and the influence of chloro-substituents on the aromatic rings.

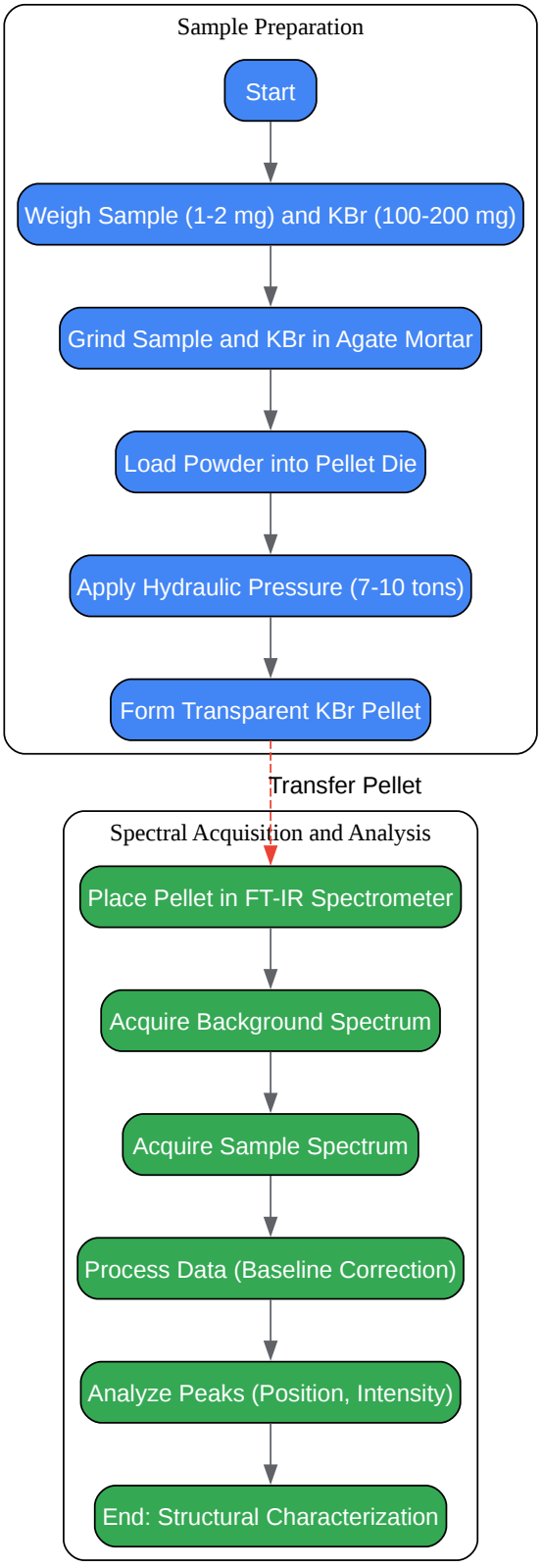
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Wavenumber (cm^{-1})	Intensity	Vibrational Mode Assignment
~ 3100 - 3000	Medium	Aromatic C-H stretching
~ 1660	Strong	C=O (ketone) stretching
~ 1600 - 1450	Medium to Strong	Aromatic C=C ring stretching
~ 1300 - 1200	Medium	C-C stretching and in-plane C-H bending
~ 1100 - 1000	Strong	C-Cl stretching
~ 900 - 675	Strong	Out-of-plane C-H bending (aromatic substitution pattern)

FT-IR Analysis Workflow

The following diagram illustrates the logical workflow for the FT-IR analysis of a solid sample using the KBr pellet method.

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Workflow for FT-IR Analysis via KBr Pellet Method

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Interpretation of the Spectrum

The FT-IR spectrum of **3,4'-Dichlorobenzophenone** is expected to be dominated by several key features:

- Carbonyl (C=O) Stretch: A strong, sharp absorption band around 1660 cm^{-1} is characteristic of the C=O stretching vibration of the ketone functional group. The conjugation with the two aromatic rings slightly lowers this frequency compared to a simple aliphatic ketone.
- Aromatic C-H Stretches: Absorptions in the region of 3100-3000 cm^{-1} are attributed to the stretching vibrations of the C-H bonds on the phenyl and dichlorophenyl rings.
- Aromatic C=C Stretches: A series of bands in the 1600-1450 cm^{-1} region correspond to the C=C stretching vibrations within the aromatic rings.
- C-Cl Stretches: Strong absorptions in the 1100-1000 cm^{-1} region are indicative of the C-Cl stretching vibrations.
- Fingerprint Region: The region below 1400 cm^{-1} is known as the fingerprint region and contains a complex pattern of absorptions arising from C-C stretching, C-H bending, and other skeletal vibrations. The specific pattern of out-of-plane C-H bending bands between 900 cm^{-1} and 675 cm^{-1} is particularly useful for confirming the substitution pattern on the aromatic rings.

This technical guide provides a foundational understanding of the FT-IR spectral characteristics of **3,4'-Dichlorobenzophenone**. For definitive structural confirmation, it is recommended to compare experimentally obtained spectra with a verified reference standard and to use complementary analytical techniques such as NMR spectroscopy and mass spectrometry.

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References

- 1. researchgate.net [researchgate.net]
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